

Navigating the Spectroscopic Landscape of Fluorinated Benzofurans: A Comparative Guide

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Compound of Interest

Compound Name: *5-Fluoro-1-benzofuran-3-carboxylic acid*

CAS No.: *147373-09-9*

Cat. No.: *B2507078*

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For Researchers, Scientists, and Drug Development Professionals

In the landscape of modern medicinal chemistry and materials science, fluorinated organic molecules hold a position of prominence. The strategic introduction of fluorine atoms can profoundly influence a molecule's pharmacokinetic and physicochemical properties, including metabolic stability, lipophilicity, and binding affinity. Among these, **5-Fluoro-1-benzofuran-3-carboxylic acid** stands as a significant scaffold, appearing in various research contexts. Accurate and comprehensive analytical data is paramount for its effective utilization.

This guide provides a comparative analysis of spectroscopic techniques for the characterization of **5-Fluoro-1-benzofuran-3-carboxylic acid**, with a focus on Nuclear Magnetic Resonance (NMR) spectroscopy. Due to the current unavailability of publicly accessible, experimentally verified ^1H and ^{13}C NMR spectra for this specific compound, this guide will leverage data from closely related analogs and established principles of NMR spectroscopy to provide a robust framework for researchers.

The Challenge in Sourcing Spectral Data

A comprehensive search of publicly available scientific literature and chemical databases, including searches based on the compound's CAS number (147373-09-9), did not yield experimentally-derived ^1H and ^{13}C NMR spectra for **5-Fluoro-1-benzofuran-3-carboxylic acid**. This highlights a common challenge in research where novel or niche compounds may lack a complete, publicly documented analytical profile. While commercial vendors list the compound, they do not provide the requisite spectral data for in-depth analysis.

Predicted ^1H and ^{13}C NMR Spectral Data: An Inferential Approach

In the absence of experimental data, we can predict the expected NMR spectral features of **5-Fluoro-1-benzofuran-3-carboxylic acid** based on the known effects of its constituent functional groups and the benzofuran scaffold.

Molecular Structure and Numbering:

To facilitate the discussion of predicted spectral data, the standard numbering for the benzofuran ring system is used.

Caption: Molecular structure of **5-Fluoro-1-benzofuran-3-carboxylic acid** with IUPAC numbering.

Predicted ^1H NMR Spectral Data:

Proton	Predicted Chemical Shift (ppm)	Predicted Multiplicity	Predicted Coupling Constants (Hz)	Rationale
H2	8.3 - 8.5	s	-	The proton at the C2 position of the benzofuran ring is typically a singlet and is deshielded by the adjacent oxygen and the aromatic system.
H4	7.6 - 7.8	dd	JH4-H6 $\approx$ 2-3 Hz, JH4-F $\approx$ 4-5 Hz	This proton is ortho to the fluorine atom and will exhibit a doublet of doublets splitting due to coupling with H6 (meta) and the fluorine atom.
H6	7.2 - 7.4	ddd	JH6-H7 $\approx$ 8-9 Hz, JH6-F $\approx$ 8-9 Hz, JH6-H4 $\approx$ 2-3 Hz	This proton will be a doublet of doublets of doublets due to coupling with H7 (ortho), the fluorine atom (ortho), and H4 (para).
H7	7.5 - 7.7	d	JH7-H6 $\approx$ 8-9 Hz	This proton is expected to be a doublet due to

coupling with the adjacent H6.

COOH

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The carboxylic acid proton is highly deshielded and often appears as a broad singlet due to hydrogen bonding and chemical exchange.

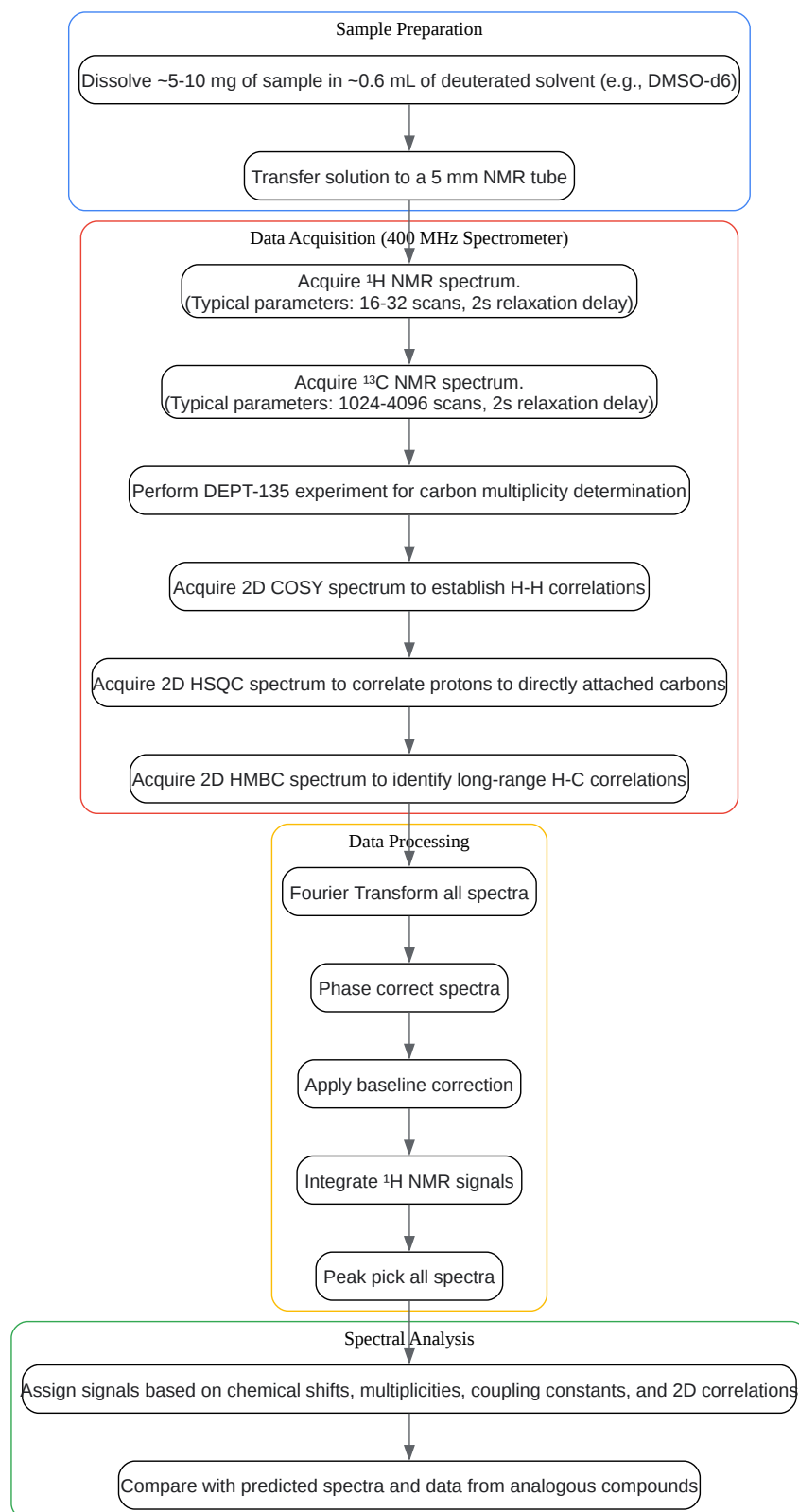
Predicted ^{13}C NMR Spectral Data:

Carbon	Predicted Chemical Shift (ppm)	Predicted C-F Coupling (JCF in Hz)	Rationale
C2	~145	-	Aromatic carbon adjacent to oxygen.
C3	~115	-	Carbon bearing the carboxylic acid group.
C3a	~125	Small	Quaternary carbon at the ring junction.
C4	~112	d, $J \approx 25$ Hz	Carbon ortho to the fluorine, will show a large one-bond C-F coupling.
C5	~160	d, $^1J_{CF} \approx 245$ Hz	Carbon directly attached to fluorine, exhibiting a very large one-bond C-F coupling.
C6	~115	d, $J \approx 25$ Hz	Carbon ortho to the fluorine.
C7	~123	Small	Aromatic carbon.
C7a	~150	Small	Quaternary carbon at the ring junction, adjacent to oxygen.
COOH	~165	-	Carboxylic acid carbon.

Experimental Protocol for NMR Data Acquisition: A Best-Practice Approach

For researchers synthesizing or working with **5-Fluoro-1-benzofuran-3-carboxylic acid**, the following protocol outlines the recommended steps for acquiring high-quality NMR data.

Workflow for NMR Sample Preparation and Data Acquisition:



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Caption: Recommended workflow for NMR analysis of **5-Fluoro-1-benzofuran-3-carboxylic acid**.

Causality in Experimental Choices:

- **Solvent Selection (DMSO-d₆):** Dimethyl sulfoxide-d₆ is a common choice for carboxylic acids due to its ability to solubilize polar compounds and the acidic proton, which is often observable in this solvent.
- **Spectrometer Frequency (e.g., 400 MHz):** A higher field strength provides better signal dispersion and resolution, which is crucial for unambiguously assigning signals in a substituted aromatic system.
- **2D NMR Experiments (COSY, HSQC, HMBC):** These experiments are essential for definitive structural elucidation.
 - **COSY (Correlation Spectroscopy)** reveals proton-proton coupling networks, helping to identify adjacent protons.
 - **HSQC (Heteronuclear Single Quantum Coherence)** correlates each proton to its directly attached carbon, providing a powerful tool for assigning carbon signals.
 - **HMBC (Heteronuclear Multiple Bond Correlation)** shows correlations between protons and carbons that are two or three bonds away, which is invaluable for piecing together the molecular skeleton and assigning quaternary carbons.

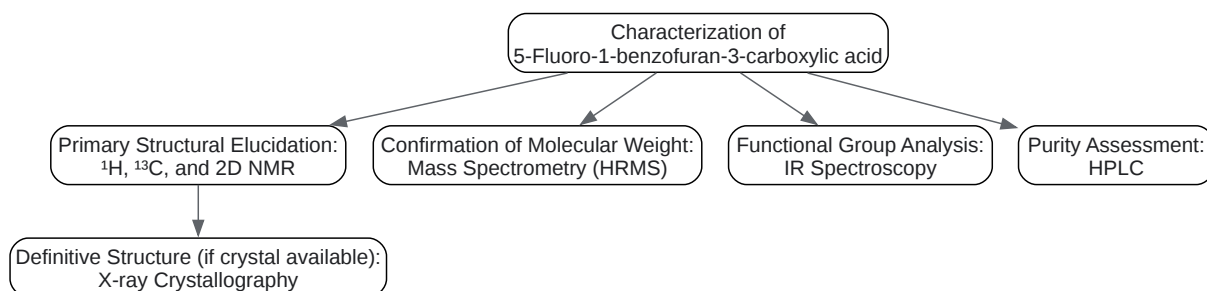
Alternative and Complementary Analytical Techniques

While NMR is the cornerstone for structural elucidation, a comprehensive characterization of **5-Fluoro-1-benzofuran-3-carboxylic acid** should be supported by other analytical techniques.

Comparison of Analytical Techniques:

Technique	Information Provided	Advantages	Limitations
Mass Spectrometry (MS)	Molecular weight and fragmentation pattern.	High sensitivity, provides molecular formula with high-resolution MS.	Does not provide detailed structural connectivity.
Infrared (IR) Spectroscopy	Presence of functional groups (e.g., C=O, O-H, C-F).	Fast, non-destructive, provides a "fingerprint" of the molecule.	Ambiguous for complex molecules, does not give structural arrangement.
High-Performance Liquid Chromatography (HPLC)	Purity assessment and quantification.	High resolution, quantitative, adaptable to various compounds.	Does not provide structural information.
X-ray Crystallography	Definitive 3D molecular structure.	Unambiguous structural determination.	Requires a single crystal of sufficient quality, which can be challenging to grow.

Decision Tree for Analytical Strategy:



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